

Biosynthesis pathway of (-)-Fustin in plants

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (-)-Fustin
CAS No.: 17654-28-3
Cat. No.: B12770380

[Get Quote](#)

An In-depth Technical Guide to the Biosynthesis Pathway of **(-)-Fustin** in Plants

Audience: Researchers, scientists, and drug development professionals.

Introduction

(-)-Fustin, also known as (-)-dihydrofisetin, is a flavanone, a subclass of flavonoids, found in various medicinal and commercially important plants, including the smoke tree (*Cotinus coggygria*) and the lacquer tree (*Rhus verniciflua*).^{[1][2][3][4]} Flavanones are recognized for a wide array of pharmacological activities, and fustin, in particular, has demonstrated significant antioxidant, neuroprotective, and potential anticancer effects.^{[5][6][7]} Understanding its biosynthetic pathway is crucial for metabolic engineering efforts aimed at enhancing its production in plants or establishing heterologous production systems in microorganisms for therapeutic applications.

This technical guide provides a detailed overview of the core biosynthetic pathway of **(-)-Fustin**, summarizing the enzymatic steps, presenting available quantitative data, and offering detailed experimental protocols for the characterization of key enzymes.

Core Biosynthesis Pathway of (-)-Fustin

The biosynthesis of **(-)-Fustin** is a branch of the general flavonoid pathway. Unlike more common flavonoids that possess a 5,7-dihydroxy A-ring (derived from naringenin), fustin has a 7-monohydroxy A-ring. This structural feature indicates that its biosynthesis proceeds via the precursor liquiritigenin. The proposed pathway involves two key enzymatic steps to convert liquiritigenin into **(-)-fustin**.

- Step 1: 3'-Hydroxylation of Liquiritigenin to Butin
 - Precursor: Liquiritigenin
 - Product: Butin (7,3',4'-trihydroxyflavanone)
 - Enzyme: Flavonoid 3'-hydroxylase (F3'H)
 - Description: The pathway begins with the flavanone liquiritigenin. The enzyme Flavonoid 3'-hydroxylase (F3'H), a cytochrome P450-dependent monooxygenase, catalyzes the introduction of a hydroxyl group at the 3' position of the B-ring.^{[8][9]} This reaction converts liquiritigenin to butin. While direct enzymatic studies of F3'H on liquiritigenin in plants are not extensively detailed, the co-occurrence of butin and fustin in *Rhus verniciflua* strongly supports this conversion.^[10] Furthermore, other flavonoid hydroxylases have been shown to accept liquiritigenin as a substrate.^[11]
- Step 2: 3-Hydroxylation of Butin to **(-)-Fustin**
 - Precursor: Butin
 - Product: **(-)-Fustin** ((2S,3S)-2-(3,4-dihydroxyphenyl)-3,7-dihydroxy-2,3-dihydrochromen-4-one)
 - Enzyme: Flavanone 3-hydroxylase (F3H)
 - Description: In the final step, butin is hydroxylated at the 3-position of the C-ring to yield the flavanone **(-)-fustin**. This reaction is catalyzed by Flavanone 3-hydroxylase (F3H), a 2-oxoglutarate-dependent dioxygenase (2-ODD).^{[12][13]} F3H enzymes are well-characterized for their role in converting flavanones to dihydroflavonols (flavanonols), making this the definitive step in fustin synthesis.^{[14][15]}

Pathway Visualization

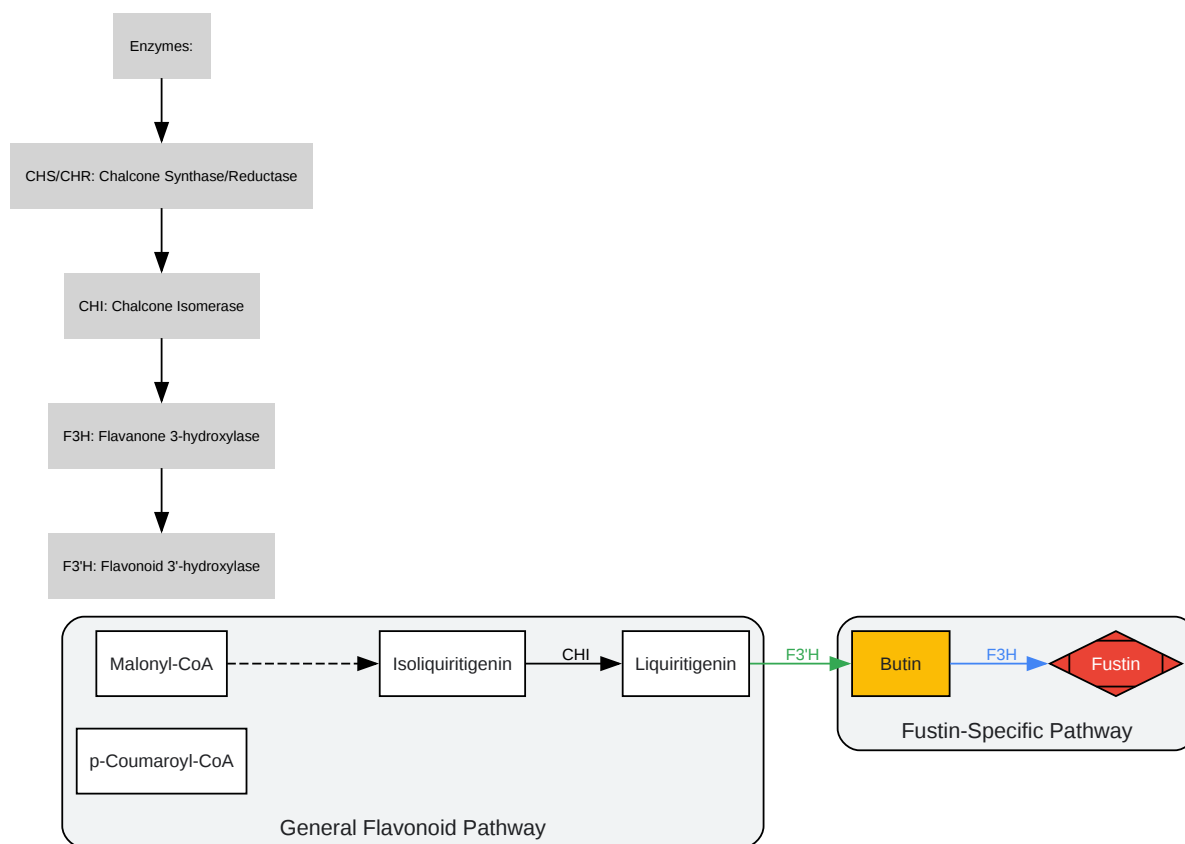


Figure 1: Proposed Biosynthesis Pathway of (-)-Fustin

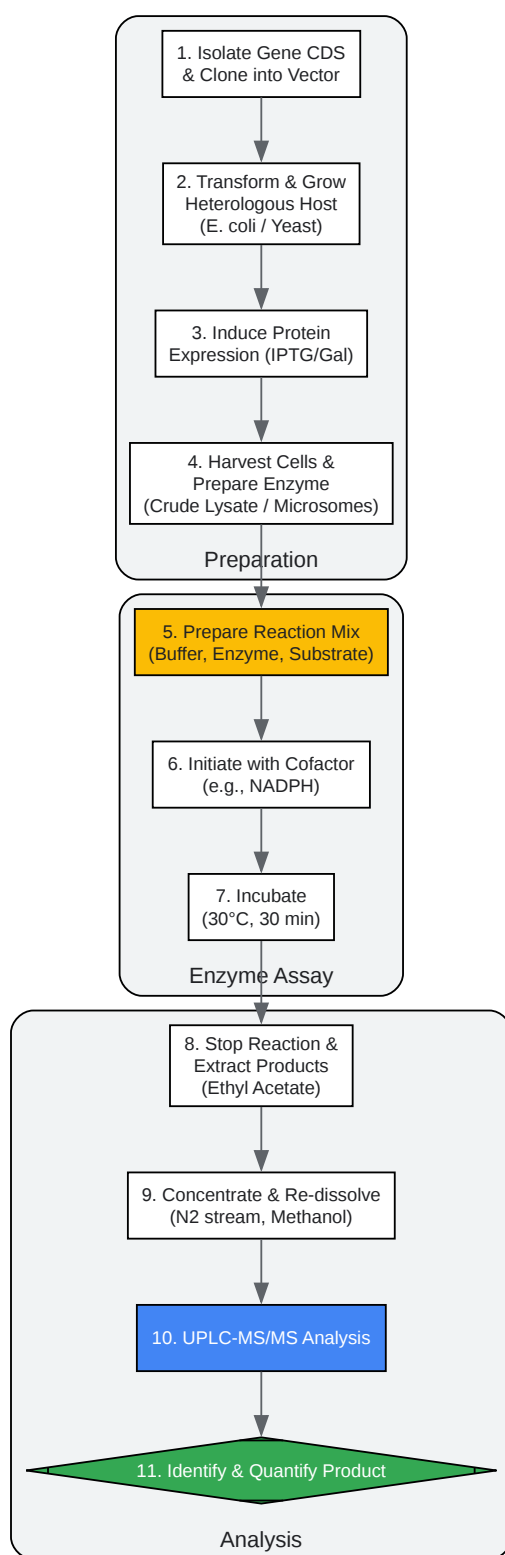


Figure 2: General Workflow for Enzyme Characterization

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. *Cotinus coggygria* Scop.: An overview of its chemical constituents, pharmacological and toxicological potential - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. *Frontiers | Integrating Ethnobotany, Phytochemistry, and Pharmacology of Cotinus coggygria and Toxicodendron vernicifluum: What Predictions can be Made for the European Smoketree?* [frontiersin.org]
- 3. Comparison of the main components and bioactivity of *Rhus verniciflua* Stokes extracts by different detoxification processing methods - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. *Rhus verniciflua* Stokes extract suppresses migration and invasion in human gastric adenocarcinoma AGS cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. Molecular mechanisms of the anticancer action of fustin isolated from *Cotinus coggygria* Scop. in MDA-MB-231 triple-negative breast cancer cell line - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Protective effects of fustin, a flavonoid from *Rhus verniciflua* Stokes, on 6-hydroxydopamine-induced neuronal cell death - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Fustin ameliorates hyperglycemia in streptozotocin induced type-2 diabetes via modulating glutathione/Superoxide dismutase/Catalase expressions, suppress lipid peroxidation and regulates histopathological changes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Molecular and Enzymatic Characterization of Flavonoid 3'-Hydroxylase of *Malus × domestica* - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. Identification of the Flavonoid Hydroxylases from Grapevine and Their Regulation during Fruit Development - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. Isolation of sulfuretin and butin from *Rhus verniciflua* Stokes using medium-pressure liquid chromatography and their tyrosinase inhibitory effects :: BioResources [bioresources.cnr.ncsu.edu]
- 11. Identification and characterisation of CYP75A31, a new flavonoid 3'5'-hydroxylase, isolated from *Solanum lycopersicum* - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

- [12. Functional Analysis of Two Flavanone-3-Hydroxylase Genes from Camellia sinensis: A Critical Role in Flavonoid Accumulation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. Flavanone 3-dioxygenase - Wikipedia \[en.wikipedia.org\]](#)
- [14. Frontiers | Flavanone-3-Hydroxylase Plays an Important Role in the Biosynthesis of Spruce Phenolic Defenses Against Bark Beetles and Their Fungal Associates \[frontiersin.org\]](#)
- [15. pakbs.org \[pakbs.org\]](#)
- To cite this document: BenchChem. [Biosynthesis pathway of (-)-Fustin in plants]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12770380/docs#biosynthesis-pathway-of-fustin-in-plants\]](https://www.benchchem.com/product/b12770380/docs#biosynthesis-pathway-of-fustin-in-plants)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check